

3-Amino-2-methoxypropanoic Acid: Technical Specifications & Synthesis Guide

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Compound of Interest

Compound Name: 3-Amino-2-methoxypropanoic acid

Cat. No.: B15271494

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Executive Summary

3-Amino-2-methoxypropanoic acid is a specialized

-amino acid derivative, structurally characterized as the

-methyl ether of isoserine. Unlike its isomer

-methylserine (2-amino-3-methoxypropanoic acid), this compound features the amino group at the

-position (C3) and the methoxy group at the

-position (C2). This unique substitution pattern makes it a critical scaffold in medicinal chemistry, particularly for the design of peptidomimetics where it imparts proteolytic stability and alters the conformational space of peptide backbones.

This guide details the physicochemical properties, validated synthesis routes, and analytical characterization of **3-Amino-2-methoxypropanoic acid**, designed for researchers in drug discovery and organic synthesis.

Chemical Data Sheet

The following data aggregates the core identifiers and physical constants for the generic (racemic) form of the acid.

Property	Specification
Chemical Name	3-Amino-2-methoxypropanoic acid
Common Synonyms	-Methoxy-
	-alanine;
	-Methylisoserine
CAS Number	1339910-54-1 (Generic/Free Acid)
Related CAS	1427379-00-7 (HCl Salt); 2095396-27-1 ((S)-HCl Salt)
Molecular Formula	
Molecular Weight	119.12 g/mol
Exact Mass	119.0582
SMILES	<chem>COC(CN)C(O)=O</chem>
InChI Key	POCBCUUEAYQHQO-UHFFFAOYSA-N (Generic)
pKa (Predicted)	Carboxyl: ~3.6
Solubility	High in
	, MeOH; Low in
	, Hexanes

Synthesis & Production Protocols

The synthesis of **3-Amino-2-methoxypropanoic acid** is non-trivial due to the risk of racemization at the

-carbon and the need for selective methylation in the presence of a free amine. The most robust protocol utilizes Isoserine (3-amino-2-hydroxypropanoic acid) as the starting material, employing orthogonal protection strategies.

Retrosynthetic Analysis

The target molecule is disconnected at the ether linkage. The precursor is

-protected isoserine, which undergoes

-methylation followed by global deprotection.

Step-by-Step Synthesis Protocol

Reagents:

- Starting Material:
 - Isoserine (or chiral equivalent for enantiopure product).
- Protection: Di-tert-butyl dicarbonate (
)
.
- Methylation: Methyl iodide (
)
, Silver(I) oxide (
) [Note:
is preferred over
to prevent racemization and elimination].
- Deprotection: Trifluoroacetic acid (
) or
in Dioxane.

Procedure:

- N-Protection (Boc-Isoserine Formation):
 - Dissolve Isoserine (1.0 eq) in a 1:1 mixture of Dioxane/Water.
 - Add

(2.0 eq) followed by

(1.1 eq) at 0°C.
 - Stir at room temperature (RT) for 12 hours.
 - Acidify to pH 2-3 with 1M

and extract with Ethyl Acetate.
 - Yield Expectation: >90%.
- O-Methylation (The Critical Step):
 - Dissolve

-Boc-Isoserine in dry DMF under Argon.
 - Add

(3.0 eq) and

(5.0 eq).
 - Stir vigorously in the dark for 24–48 hours at RT.
 - Filter through Celite to remove silver salts.
 - Concentrate and purify via flash chromatography (Hexane/EtOAc).
 - Mechanism:^[1]^[2] Silver coordinates the iodide, facilitating the nucleophilic attack of the hydroxyl oxygen on the methyl group under mild conditions.
- Deprotection:

- Dissolve the intermediate (

-Boc-**3-amino-2-methoxypropanoic acid** methyl ester) in

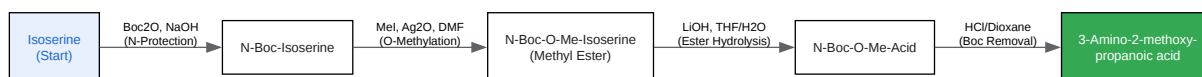
.
- Hydrolyze the ester using

(2.0 eq).
- Remove the Boc group using 4M

in Dioxane or neat

.
- Precipitate the final amino acid salt with Diethyl Ether.

Reaction Pathway Diagram



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Figure 1: Synthetic route from Isoserine to **3-Amino-2-methoxypropanoic acid** via Silver(I) oxide mediated methylation.[3][4]

Applications in Drug Discovery[7][8][9]

Peptidomimetics

3-Amino-2-methoxypropanoic acid serves as a non-proteinogenic building block. The introduction of the

-methoxy group creates a "chimeric" electronic environment that mimics the transition state of peptide hydrolysis while resisting enzymatic degradation by proteases.

Conformational Control

In peptide backbones, the methoxy group at the

-position induces specific torsional constraints (

angles) due to the gauche effect between the C-O and C-N bonds. This is utilized to lock bioactive peptides into their receptor-binding conformations.

Heterocycle Synthesis

The compound is a precursor for

-lactams (via cyclization) and oxazolidinones, which are core scaffolds in antibiotic research.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectroscopic signatures must be confirmed.

Technique	Expected Signature	Interpretation
¹ H NMR (D ₂ O)	3.35–3.45 (s, 3H)	Methoxy group (). Distinct singlet, key differentiator from Isoserine.
¹ H NMR (D ₂ O)	3.8–4.0 (dd, 1H)	-Proton (H-2). Shifted downfield due to oxygen attachment.
¹ H NMR (D ₂ O)	3.1–3.3 (m, 2H)	-Protons (H-3). Adjacent to the amino group.[5][6][2][4][7][8][9][10][11]
¹³ C NMR	~58–60 ppm	Methoxy Carbon.
¹³ C NMR	~172–175 ppm	Carbonyl Carbon.
Mass Spec (ESI)	120.1	Positive mode ionization.

References

- BLD Pharm. (2024). Product Datasheet: **3-Amino-2-methoxypropanoic acid** (CAS 1339910-54-1).[\[5\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) Retrieved from
- Arctom Scientific. (2024). Catalog Entry: **3-amino-2-methoxypropanoic acid**. Retrieved from
- Tovillas, P., et al. (2020).[\[8\]](#) "Synthesis of

-Amino Acids by Stereoselective Alkylation of Isoserine Derivatives." Journal of Organic Chemistry.
- Barabanov, M. A., et al. (2024).[\[2\]](#)[\[17\]](#) "Synthesis of D,L-2-amino-3-(3,4-dihydroxyphenyl)propanoic acid." Russian Journal of General Chemistry.
- ChemScene. (2024). Compound Report: **3-Amino-2-methoxypropanoic acid**. Retrieved from

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Sources

- 1. adooq.com [adooq.com]
- 2. Synthesis of D,L-2-amino-3-(3,4-dihydroxyphenyl)propanoic acid - Barabanov - Russian Journal of Organic Chemistry [rjmseer.com]
- 3. Synthesis of β 2,2-Amino Acids by Stereoselective Alkylation of Isoserine Derivatives Followed by Nucleophilic Ring Opening of Quaternary Sulfamidates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. (2S,3S)-2-Amino-3-methoxybutanoic acid | C₅H₁₁NO₃ | CID 151207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemscene.com [chemscene.com]
- 6. medchemexpress.com [medchemexpress.com]

- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. nbinno.com \[nbinno.com\]](#)
- [10. 682803-14-1|3-Amino-2-\(4-methoxybenzyl\)propanoic acid|BLD Pharm \[bldpharm.com\]](#)
- [11. 632-11-1|\(R\)-3-Amino-2-hydroxypropanoic acid|BLD Pharm \[bldpharm.com\]](#)
- [12. 632-12-2|3-Amino-2-hydroxypropanoic acid|BLD Pharm \[bldpharm.com\]](#)
- [13. 632-13-3|\(S\)-3-Amino-2-hydroxypropanoic acid|BLD Pharm \[bldpharm.com\]](#)
- [14. 147851-98-7|Methyl 3-amino-2-hydroxypropanoate|BLD Pharm \[bldpharm.com\]](#)
- [15. 1780622-97-0|6-Methylmorpholine-2-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [16. arctomsci.com \[arctomsci.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
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